

# An In-depth Technical Guide to 3-Ethyl-2-methyl-2-pentene

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## Compound of Interest

Compound Name: **3-Ethyl-2-methyl-2-pentene**

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This technical guide provides a comprehensive overview of the chemical compound **3-Ethyl-2-methyl-2-pentene**, including its nomenclature, physicochemical properties, and relevant experimental protocols.

## Nomenclature

The standard IUPAC name for this compound is 3-ethyl-2-methylpent-2-ene[1]. It is a branched alkene with the molecular formula C<sub>8</sub>H<sub>16</sub>[1][2][3][4].

Synonyms:

- 2-Methyl-3-ethyl-2-pentene[1][2][3]
- 2-Pentene, 3-ethyl-2-methyl-[2][3]
- (C<sub>2</sub>H<sub>5</sub>)<sub>2</sub>C=C(CH<sub>3</sub>)<sub>2</sub>[2][3]
- 3-Aethyl-2-methyl-pent-2-en[2]
- 3-ÉTHYL-2-MÉTHYL-2-PENTÈNE[2]
- 3-ETIL-2-METIL-2-PENTENO[2]

- 3-Isopropyliden-pentan[2]

## Physicochemical Data

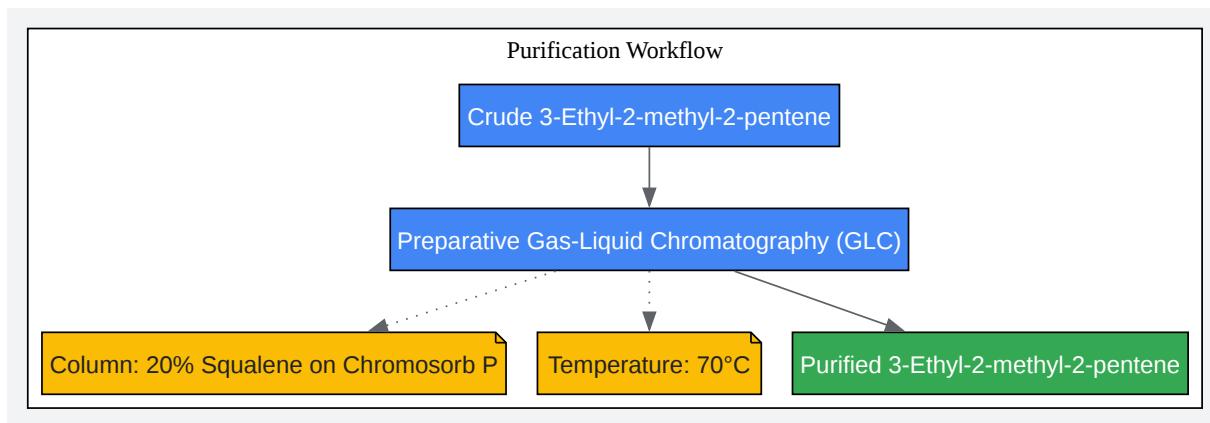
The following table summarizes the key quantitative properties of **3-Ethyl-2-methyl-2-pentene**.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>16</sub>	[1][2][3][4]
Molecular Weight	112.21 g/mol	[1][2]
CAS Registry Number	19780-67-7	[1][2][3]
Boiling Point	113-116.5 °C	[4]
Density	0.7388 g/cm <sup>3</sup> at 16 °C	[4]
Refractive Index	1.4222	[4]
Flash Point	15.6 °C	[4]
XLogP3	3.8	[1]

## Experimental Protocols

A related compound, 3-methyl-2-pentene, can be synthesized through the trimerization of ethylene to produce a C<sub>6</sub> product containing 2-ethyl-1-butene. This is followed by the etherification of 2-ethyl-1-butene, separation of the resulting ether, and its subsequent decomposition to yield 3-methyl-2-pentene. This process is notable for producing 3-methyl-2-pentene that is substantially free of other C<sub>6</sub> olefin isomers, with the exception of 2-ethyl-1-butene[5].

**3-Ethyl-2-methyl-2-pentene** can be purified using preparative gas-liquid chromatography (GLC). A recommended setup involves a column packed with 20% squalene on Chromosorb P, operated at a temperature of 70°C[2].

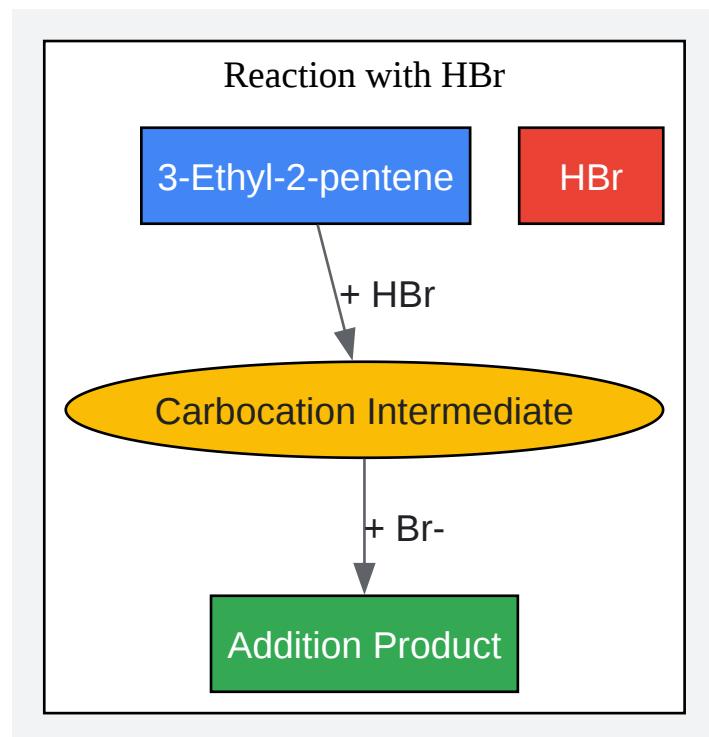


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Caption: Purification workflow for **3-Ethyl-2-methyl-2-pentene**.

## Chemical Reactivity

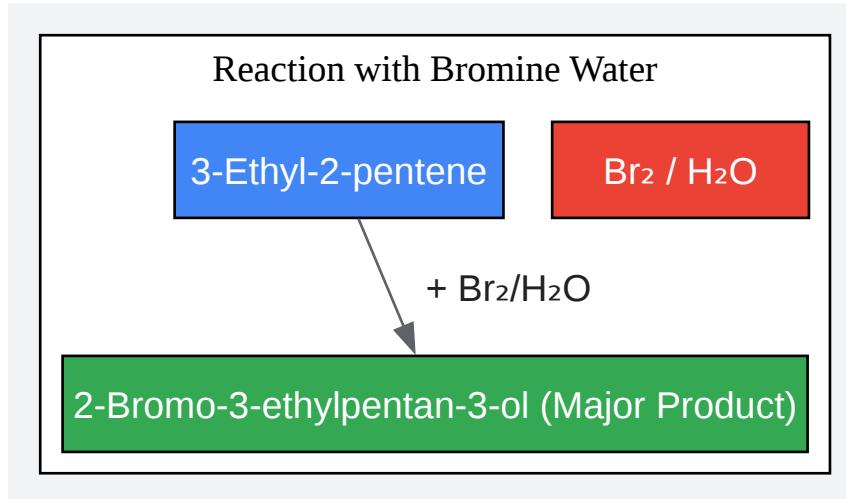
The reaction of 3-ethyl-2-pentene with hydrogen bromide (HBr) is an example of electrophilic addition to an alkene. The double bond of the alkene attacks the hydrogen of HBr, leading to the formation of a carbocation intermediate. The bromide ion then attacks the carbocation to form the final product[6].



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Caption: Electrophilic addition of HBr to 3-ethyl-2-pentene.

When 3-ethyl-2-pentene reacts with bromine water, it undergoes an electrophilic addition reaction. In this reaction, a bromine molecule ( $\text{Br}_2$ ) adds across the double bond of the alkene[7].



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Caption: Reaction of 3-ethyl-2-pentene with bromine water.

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